

preparing Spautin-1 stock solution and working dilutions

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Compound of Interest

Compound Name: *Spautin-1*

Cat. No.: *B610934*

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Application Notes and Protocols for Spautin-1 Preparing Stock Solutions and Working Dilutions of Spautin-1 for Research Applications

Audience: Researchers, scientists, and drug development professionals.

Introduction

Spautin-1 (Specific and Potent Autophagy Inhibitor-1) is a widely used small molecule inhibitor of autophagy. It functions by targeting two ubiquitin-specific peptidases, USP10 and USP13, which leads to the degradation of the Vps34/Beclin-1 complex, a key initiator of autophagy.[1][2][3] These application notes provide detailed protocols for the preparation of **Spautin-1** stock solutions and subsequent working dilutions for use in various research applications.

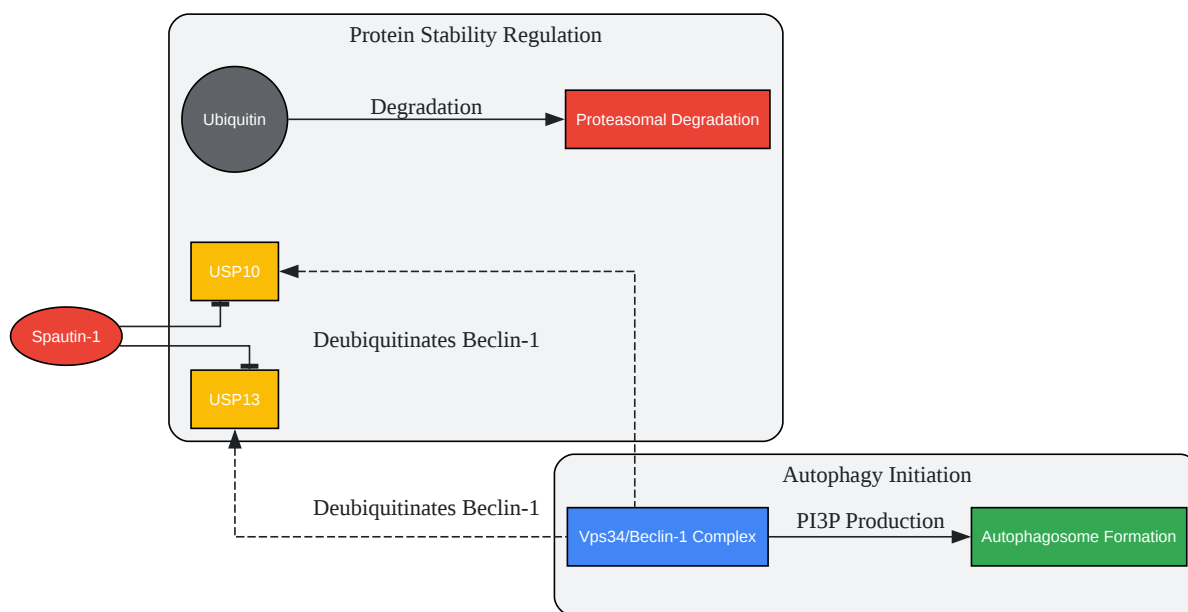
Spautin-1: Chemical and Physical Properties

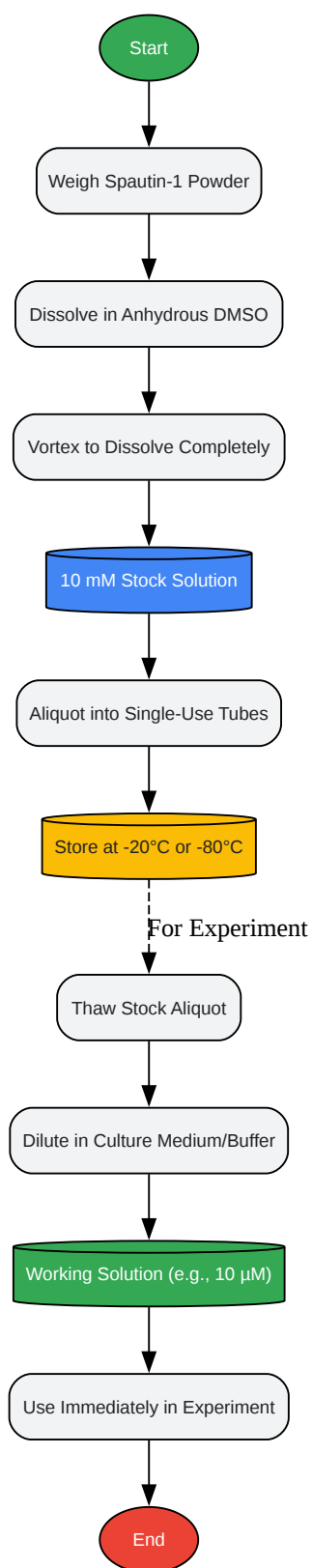
A summary of the key quantitative data for **Spautin-1** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₁ F ₂ N ₃	[4][5]
Molecular Weight	271.26 g/mol	[6]
Purity	≥95% to ≥99% (HPLC)	[4]
Appearance	Crystalline solid, off-white	[4]
Solubility in DMSO	15 mg/mL to 100 mM (~27.13 mg/mL)	[4][5]
Solubility in Ethanol	~10 mg/mL	[4][5]
Solubility in DMF	~30 mg/mL	[4][5]
IC ₅₀ for USP10	~0.58 - 0.6 μM	[6][7]
IC ₅₀ for USP13	~0.69 - 0.7 μM	[6][7]
Storage (Powder)	-20°C for ≥ 4 years	[4][8]
Storage (Stock Sol.)	-20°C for up to 3 months; -80°C for up to 2 years	[9]

Mechanism of Action: Spautin-1 Signaling Pathway

Spautin-1 inhibits autophagy by promoting the degradation of the Vps34 PI3 kinase complex. [2] It achieves this by inhibiting the deubiquitinating enzymes USP10 and USP13, which are responsible for stabilizing the Beclin-1 subunit of the Vps34 complex. [1][2][10] Inhibition of USP10/13 leads to increased ubiquitination and subsequent proteasomal degradation of Beclin-1, disrupting the formation of the autophagosome. [1]





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